

# Unveiling Coriolin B: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: **Coriolin B**  
Cat. No.: **B15563826**

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This technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals on the natural product **Coriolin B**. This document provides a detailed overview of its chemical identity, and will delve into its biological activities, and potential therapeutic applications based on available scientific literature.

## Core Chemical Information

**Coriolin B** is a sesquiterpenoid antibiotic belonging to the hirsutane family. It is closely related to other Coriolins, such as Coriolin and Coriolin C, which are all produced by the fungus *Coriolus consors*. While often mentioned in scientific literature, particularly in the context of its derivatives, pinpointing a unique CAS number and chemical formula for **Coriolin B** can be challenging due to the historical naming conventions and the focus on its more stable or bioactive derivatives.

Based on a thorough review of available data, the core chemical identifiers for compounds frequently discussed in relation to "**Coriolin B**" are presented below. It is crucial for researchers to carefully consider the specific compound used in any cited study.

Compound Name	CAS Number	Chemical Formula
Coriolin	33404-85-2	C <sub>15</sub> H <sub>20</sub> O <sub>5</sub> <sup>[1][2][3]</sup>
Diketocoriolin B	34864-30-7	C <sub>23</sub> H <sub>32</sub> O <sub>6</sub> <sup>[4]</sup>

Note: Diketocoriolin B is explicitly identified as a derivative of Coriolin B.<sup>[5]</sup> The parent compound, often referred to simply as Coriolin, has the CAS number 33404-85-2.<sup>[1][2][3]</sup> For the purpose of this guide, we will focus on the properties and activities attributed to the broader family of Coriolins, with specific details on derivatives where available.

## Physicochemical Properties

Detailed physicochemical properties are essential for experimental design and drug development. The following table summarizes the key properties of Coriolin and its derivative, Diketocoriolin B.

Property	Coriolin (CAS: 33404-85-2)	Diketocoriolin B (CAS: 34864-30-7)
Molecular Weight	280.32 g/mol <sup>[1]</sup>	404.5 g/mol <sup>[4]</sup>
Appearance	Colorless Acicular Crystal <sup>[1]</sup>	-
Melting Point	175-166 °C (dec.) <sup>[1]</sup>	-
Solubility	Soluble in Chloroform, Methanol, Ethyl Acetate <sup>[1]</sup>	-

## Biological Activity and Mechanism of Action

Coriolins have garnered significant interest due to their potent biological activities, particularly their antitumor and antibiotic properties.

**Antitumor Activity:** Coriolin has demonstrated inhibitory effects on the growth of various cancer cell lines. For instance, a concentration of 5 µg/mL can inhibit the growth of Yoshida sarcoma by 61.6%.<sup>[1]</sup>

**Antibiotic Activity:** This class of compounds exhibits activity against Gram-positive bacteria and, to a lesser extent, Gram-negative bacteria.<sup>[1]</sup> They are also active against yeast and *Trichomonas vaginalis*.<sup>[1]</sup>

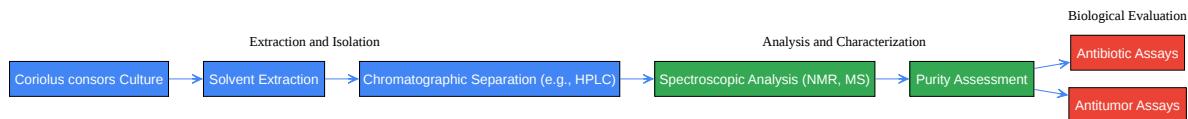
The precise mechanism of action is still under investigation, but it is believed to involve the inhibition of key cellular processes. Further research is needed to fully elucidate the signaling

pathways involved.

## Experimental Protocols

To facilitate further research, this section will outline general experimental approaches for studying **Coriolin B** and its analogs. Detailed protocols should be adapted from specific literature sources.

## General Workflow for Isolation and Characterization



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*Figure 1: General workflow for the isolation, characterization, and biological evaluation of Coriolins.*

## Signaling Pathways

The interaction of **Coriolin B** with cellular signaling pathways is a key area of research for understanding its therapeutic potential. While the complete picture is still emerging, preliminary studies suggest interference with pathways crucial for cell proliferation and survival.

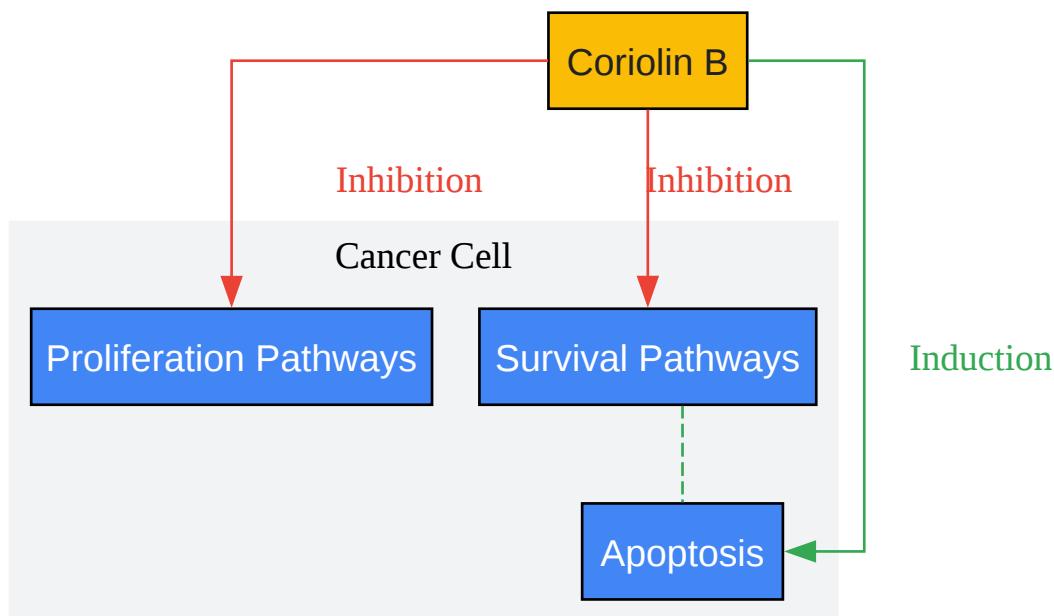
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Figure 2: Proposed interaction of **Coriolin B** with key cellular signaling pathways in cancer cells.

## Conclusion

**Coriolin B** and its related compounds represent a promising class of natural products with significant therapeutic potential. This technical guide provides a foundational understanding of their chemical and biological properties. Further in-depth research into their mechanisms of action and structure-activity relationships is warranted to unlock their full potential in drug discovery and development. Researchers are encouraged to consult the primary literature for detailed experimental procedures and to confirm the specific identity of the Coriolin derivative being investigated.

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